

Removing impurities from 4-Chloro-3-sulfamoylbenzoic acid

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Compound Focus: 4-Chloro-3-sulfamoylbenzoic acid

CAS No.: 1205-30-7

Cat. No.: S591199

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Compound Profile and Impurity Context

Understanding the basic properties and common sources of impurities is the first step in designing a purification strategy.

Property	Details
CAS RN	1205-30-7 [1] [2]
Molecular Formula	C ₇ H ₆ ClNO ₄ S [1] [2] [3]
Molecular Weight	235.64 g/mol [1] [2]
Purity	>98.0% (HPLC) [1]
Physical Form	White to almost white powder to crystal [1] [2]
Melting Point	261 °C [1]
Storage	Room temperature (recommended in a cool, dark place <15°C) [1]

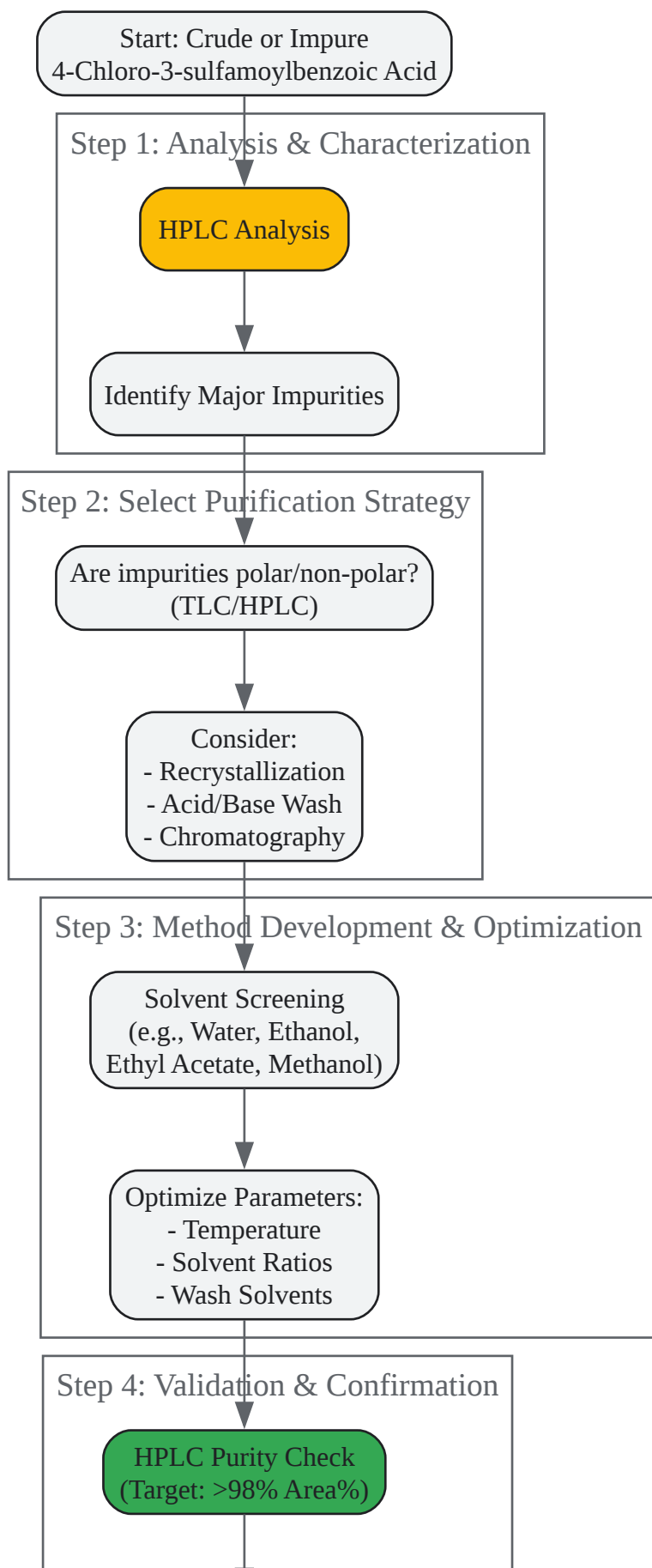
This compound is officially recognized as a specified impurity in several pharmaceuticals [2]:

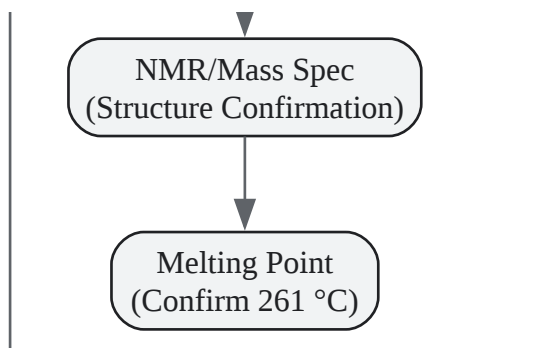
- Indapamide Impurity 2
- Clopamide EP Impurity C
- Furosemide EP Impurity C

Its synthesis is a key step in the industrial preparation of drugs like Indapamide, as detailed in patent documents [4] [5]. Impurities in your final product could originate from residual starting materials, by-products from subsequent reaction steps, or degradation products.

A Framework for Purification Troubleshooting

Without specific published methods for purifying **4-Chloro-3-sulfamoylbenzoic acid**, the following guide outlines a logical, step-by-step experimental approach to develop your own purification process.





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Identify the Impurities

- **Analyze the Mixture:** Use **analytical HPLC** to establish a baseline profile of your crude mixture [2]. Compare the retention times of impurity peaks against standards if available.
- **Common Culprits:** Based on its use in synthesis, likely impurities include isomeric compounds, incomplete reaction precursors, or decomposition products [4] [5].

Select a Purification Method

The high melting point (261°C) and solid form suggest recrystallization is a primary candidate [1].

Method	Typical Solvents to Screen	Key Parameters to Optimize
Recrystallization	Water, Ethanol, Methanol, Ethyl Acetate, Acetonitrile, or mixtures [6]	Solubility at boiling point vs. room temperature; cooling rate; seeding.
Acid/Base Wash	Aqueous HCl; aqueous NaHCO ₃ or NaOH [6]	pH control; partition coefficients.
Column Chromatography	Silica gel with hexane/ethyl acetate or dichloromethane/methanol gradients [6]	Stationary phase; mobile phase gradient; loading.

Develop and Optimize the Protocol

For **recrystallization**, a typical workflow would be:

- **Solubility Test:** Dissolve a small amount (~10 mg) of the crude material in various hot solvents.
- **Crystallization:** Choose the solvent where the compound has high solubility when hot and low solubility when cold. Slowly cool the saturated solution.
- **Washing and Drying:** Collect crystals via filtration, wash with a small amount of cold solvent, and dry under vacuum.

Confirm Purity and Identity

After purification, confirm success using multiple techniques [1] [2]:

- **HPLC:** Confirm purity meets the required standard (e.g., >98.0% area%) [1].
- **Melting Point:** Determine the melting point, which should be sharp and match the reference value of 261°C [1].
- **Spectroscopy:** Use (¹H) NMR and Mass Spectrometry to confirm the molecular structure and ensure impurities have been removed [1] [3].

Frequently Asked Questions

What is the primary use of 4-Chloro-3-sulfamoylbenzoic acid? It is primarily used as a key synthetic intermediate for manufacturing pharmaceuticals, most notably the antihypertensive drug Indapamide [4] [5]. It is also a specified quality control standard (pharmaceutical impurity) for several drugs, including Indapamide and Clopamide [2].

What are the recommended storage conditions to prevent degradation? It should be stored at room temperature in a cool, dark place (recommended below 15°C) [1]. Storing it under these conditions in a tightly sealed container will help maintain its stability and prevent decomposition, which is a common source of impurities.

Which analytical techniques are essential for monitoring purification? High-Performance Liquid Chromatography (HPLC) is critical for assessing purity before and after purification [1] [2]. Additionally, techniques like Thin-Layer Chromatography (TLC) for quick checks, NMR for structural confirmation, and melting point determination are fundamental to a comprehensive analytical package [1].

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